

Toxicology Profile of N-nitroso-desmethyl-chlorpheniramine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-chlorpheniramine*

Cat. No.: *B15810955*

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Executive Summary

N-nitroso-desmethyl-chlorpheniramine (NDMC) is a nitrosamine drug substance-related impurity (NDSRI) associated with the antihistamine chlorpheniramine. Classified as a potent, non-volatile nitrosamine, NDMC's toxicological profile is of significant concern due to its potential carcinogenicity. Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent controls for such impurities in pharmaceutical products. This guide provides a comprehensive technical overview of the toxicology of NDMC, including its formation, metabolic activation, genotoxic potential, and the principles of its risk assessment. In the absence of extensive compound-specific data, a weight-of-evidence approach, incorporating read-across from structurally related NDSRIs, is employed to delineate its likely toxicological properties and inform safety assessments.

Introduction: The Emergence of a Cohort of Concern

Nitrosamine impurities in pharmaceuticals have become a major focus for regulatory agencies and the pharmaceutical industry worldwide. These compounds are classified as a "cohort of concern" under the ICH M7 (R2) guideline due to their high mutagenic and carcinogenic potential.[1][2] NDMC, chemically named N-(3-(4-chlorophenyl)-3-(pyridin-2-yl)propyl)-N-methylnitrous amide, is an NDSRI that can form from the nitrosation of desmethylchlorpheniramine, a known intermediate and impurity of chlorpheniramine.[3][4] Its structural relationship to the active pharmaceutical ingredient (API) necessitates a thorough toxicological evaluation to ensure patient safety.

Chemical Identity and Formation

A clear understanding of the chemical properties and formation pathways of NDMC is fundamental to controlling its presence in pharmaceutical products.

Table 1: Chemical and Physical Properties of **N-nitroso-desmethyl-chlorpheniramine**

Property	Value	Source
CAS Number	3036581-84-4	[3]
Molecular Formula	C15H16ClN3O	[3][5][6]
Molecular Weight	289.76 g/mol	[3][5][6]
IUPAC Name	N-[3-(4-chlorophenyl)-3-pyridin-2-ylpropyl]-N-methylnitrous amide	[5][7]
Synonyms	N-Nitroso Chlorphenamine EP Impurity C	[7]

NDMC is formed through the reaction of a secondary amine, desmethylchlorpheniramine, with a nitrosating agent.[3][4] This reaction is typically favored under acidic conditions and in the presence of nitrite sources.[3][8] Potential sources of nitrites in pharmaceutical manufacturing can include excipients, water, and even degradation of the API itself under certain storage conditions.

Metabolic Activation: The Path to Genotoxicity

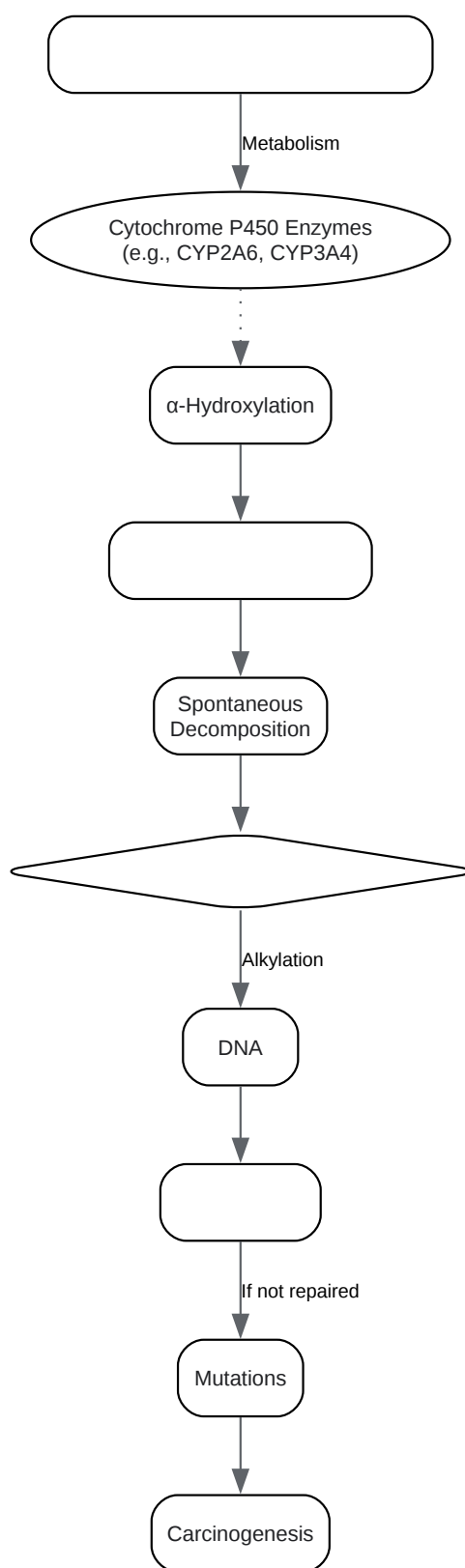
Like most nitrosamines, NDMC is not directly genotoxic. It requires metabolic activation to exert its carcinogenic effects. This bioactivation is primarily mediated by the cytochrome P450 (CYP) family of enzymes in the liver. The key initial step is α -hydroxylation, which occurs on the carbon atom adjacent to the nitroso group.

This enzymatic hydroxylation results in an unstable α -hydroxy-nitrosamine intermediate. This intermediate then undergoes spontaneous decomposition to form a highly reactive electrophilic species, a diazonium ion. It is this diazonium ion that can then go on to alkylate DNA, forming DNA adducts that, if not repaired, can lead to mutations and potentially initiate carcinogenesis.

[9][10][11]

Based on studies of other NDSRIs and nitrosamines, several CYP isozymes are likely involved in the metabolic activation of NDMC, including CYP2A6, CYP2B6, CYP2C19, and CYP3A4.[1]

[12]



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Figure 1: Proposed metabolic activation pathway of **N-nitroso-desmethy-chlorpheniramine**.

Genotoxicity Profile

Due to its classification as a high-potency nitrosamine, NDMC is presumed to be genotoxic. The assessment of its genotoxicity relies on a battery of in vitro and, if necessary, in vivo tests.

Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used in vitro assay for assessing the mutagenic potential of chemical compounds. For nitrosamines, an "Enhanced Ames Test" (EAT) is recommended by regulatory agencies to improve the sensitivity of detection.[\[13\]](#)[\[14\]](#)

Key Considerations for an Enhanced Ames Test for NDMC:

- **Metabolic Activation:** The use of a post-mitochondrial fraction (S9) from the liver of Aroclor-1254-induced hamsters is crucial, as hamster liver S9 has been shown to be more effective than rat liver S9 in activating many nitrosamines.[\[15\]](#)[\[16\]](#)
- **Tester Strains:** A full panel of *Salmonella typhimurium* strains (TA98, TA100, TA1535, TA1537) and an *Escherichia coli* strain (WP2 uvrA) should be used to detect different types of mutations.
- **Pre-incubation Method:** A pre-incubation of the test substance with the bacterial strain and S9 mix prior to plating is recommended to enhance the interaction between the metabolically activated impurity and the bacterial DNA.[\[13\]](#)[\[15\]](#)

While specific Ames test results for NDMC are not publicly available, given its structural alerts and classification, a positive result in an appropriately conducted EAT would be expected.

Experimental Protocol: Enhanced Ames Test

- **Preparation:** Prepare cultures of the required *Salmonella typhimurium* and *E. coli* tester strains. Prepare the test article (NDMC) at various concentrations in a suitable solvent. Prepare the S9 mix using hamster liver S9.
- **Pre-incubation:** In a test tube, combine the test article solution, the bacterial culture, and the S9 mix (or a buffer for the non-activated arm). Incubate at 37°C for a specified period (e.g., 30 minutes).

- Plating: Add molten top agar to the pre-incubation mixture and pour it onto minimal glucose agar plates.
- Incubation: Incubate the plates at 37°C for 48-72 hours.
- Scoring: Count the number of revertant colonies on each plate. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.

In Vitro Micronucleus Assay

The in vitro micronucleus assay is used to detect chromosomal damage. This test is typically conducted in mammalian cell lines, such as human lymphoblastoid TK6 cells or Chinese Hamster Ovary (CHO) cells.^{[1][12]}

For NDSRIs, this assay is critical for confirming genotoxicity in a mammalian system. Similar to the Ames test, the inclusion of an exogenous metabolic activation system (hamster liver S9) is necessary. A positive result is characterized by a statistically significant, dose-dependent increase in the frequency of micronucleated cells.^[17] Studies on other NDSRIs have shown that those positive in the EAT also tend to induce micronuclei in vitro.^{[1][12]}

In Vivo Genotoxicity

If in vitro tests indicate genotoxicity, in vivo studies may be warranted to understand the compound's effects in a whole organism. The in vivo micronucleus assay in rodents is a standard test for this purpose.^[18] For nitrosamines that are primarily metabolized in the liver, assessing micronucleus formation in hepatocytes can be more sensitive than in bone marrow erythrocytes.^[18]

Carcinogenicity Assessment and Risk Characterization

NDMC is considered a probable human carcinogen. In the absence of long-term animal carcinogenicity studies for NDMC itself, its carcinogenic potential is inferred from its structural class and genotoxicity data.

Carcinogenic Potency Categorization Approach (CPCA)

The FDA has developed a Carcinogenic Potency Categorization Approach (CPCA) for nitrosamines to assign an acceptable intake (AI) limit when compound-specific carcinogenicity data are unavailable.^[3] NDMC is assigned to Potency Category 1, which is for nitrosamines with the highest predicted carcinogenic potency.^[3]

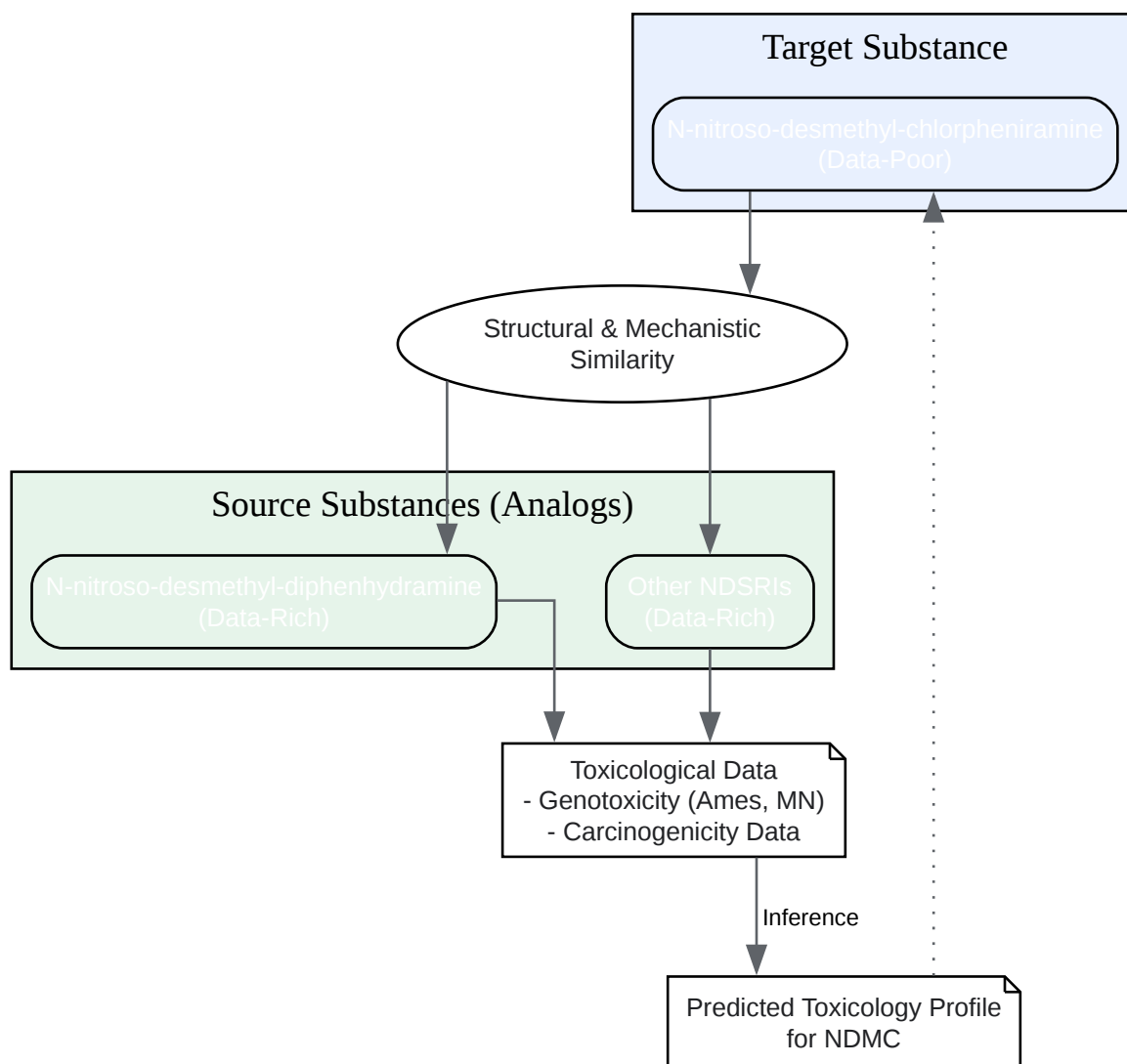
Table 2: Regulatory Limits for **N-nitroso-desmethyl-chlorpheniramine**

Regulatory Body	Classification	Acceptable Intake (AI) Limit	Source
U.S. FDA	Potency Category 1	26.5 ng/day	^[3] ^[7]
EMA	High Potency	18 ng/day (class-specific TTC)	^[19]

The AI limit represents a level of exposure that is considered to pose a negligible cancer risk over a lifetime.

Read-Across Approach

The read-across approach is a toxicological assessment method that uses data from structurally and mechanistically similar substances to predict the toxicity of a data-poor target substance.^[20]^[21]^[22] For NDMC, a read-across assessment would involve comparing its structure and predicted metabolic activation to other NDSRIs for which more extensive toxicological data are available. For example, N-nitroso-desmethyl-diphenhydramine, another NDSRI with a similar structural backbone, is also classified as a high-potency nitrosamine and has shown positive results in genotoxicity assays.^[1]^[12]^[15] This similarity in structure and expected metabolic pathway strengthens the conclusion that NDMC is a potent genotoxic and carcinogenic compound.



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Figure 2: Read-across approach for assessing the toxicology of NDMC.

Conclusion and Recommendations for Drug Development

The toxicological profile of **N-nitroso-desmethyl-chlorpheniramine**, based on its classification as a high-potency nitrosamine and supported by a read-across approach from other NDSRIs, indicates that it is a significant genotoxic and carcinogenic risk. Drug developers and manufacturers of chlorpheniramine-containing products must implement robust control strategies to limit the presence of this impurity to acceptable levels. This includes:

- Risk Assessment: A thorough risk assessment of the manufacturing process to identify and mitigate potential sources of nitrosamine formation.
- Analytical Testing: The development and validation of sensitive analytical methods (e.g., LC-MS/MS) for the routine monitoring of NDMC levels in APIs and finished products.[\[3\]](#)[\[19\]](#)
- Process Optimization: Modification of the synthetic route or manufacturing process to prevent the formation of NDMC.
- Control Strategy: Implementation of a comprehensive control strategy that includes specifications for NDMC in raw materials, intermediates, and the final drug product.

Adherence to regulatory guidelines and a proactive approach to managing the risk of NDMC are essential for ensuring the safety and quality of chlorpheniramine-containing medicines.

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